

Thioanisole (CAS 100-68-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Thioanisole

Cat. No.: B089551

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Abstract

Thioanisole, with the chemical formula C_7H_8S and CAS number 100-68-5, is an organosulfur compound and the simplest alkyl-aryl thioether.[1] This colorless to pale yellow liquid possesses a distinct, strong odor.[2][3] It is a versatile chemical intermediate with significant applications across various fields, including pharmaceuticals, agrochemicals, and materials science, primarily owing to the reactivity of its sulfur atom and the stability of the aromatic ring.[2][3] This guide provides an in-depth overview of the physicochemical properties, synthesis, key reactions, and applications of **thioanisole**, supplemented with detailed experimental protocols and graphical representations of its chemical behavior and utility.

Physicochemical Properties

Thioanisole is insoluble in water but soluble in many organic solvents such as ethanol, ether, and benzene.[2][3][4] Its key physical and chemical properties are summarized in the table below.

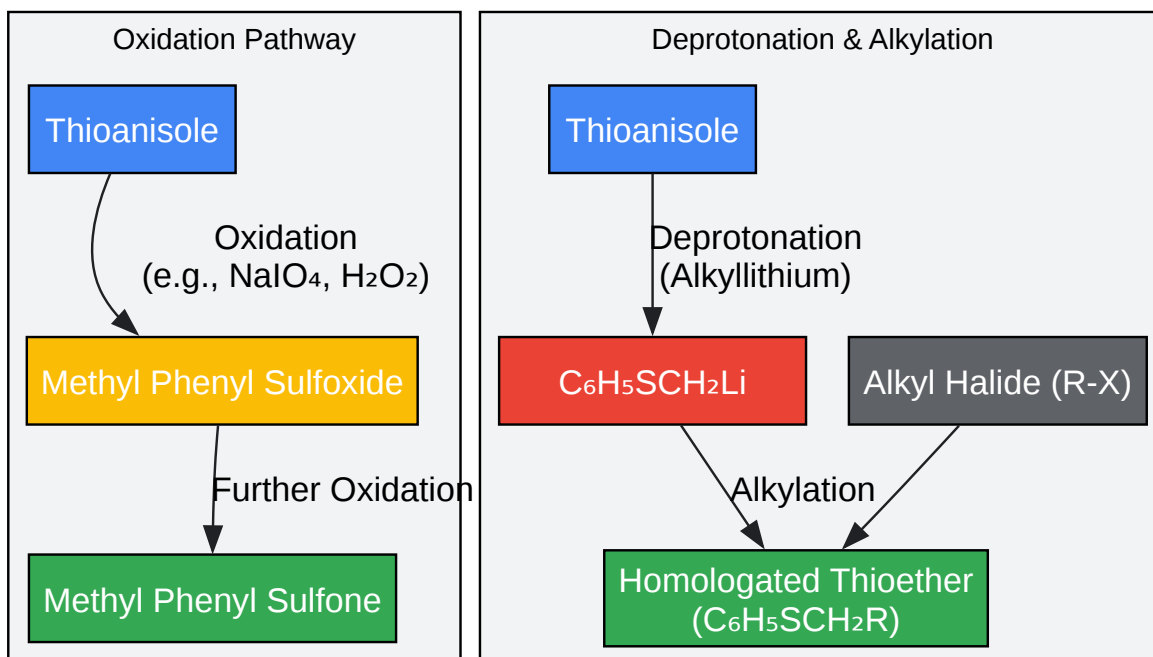
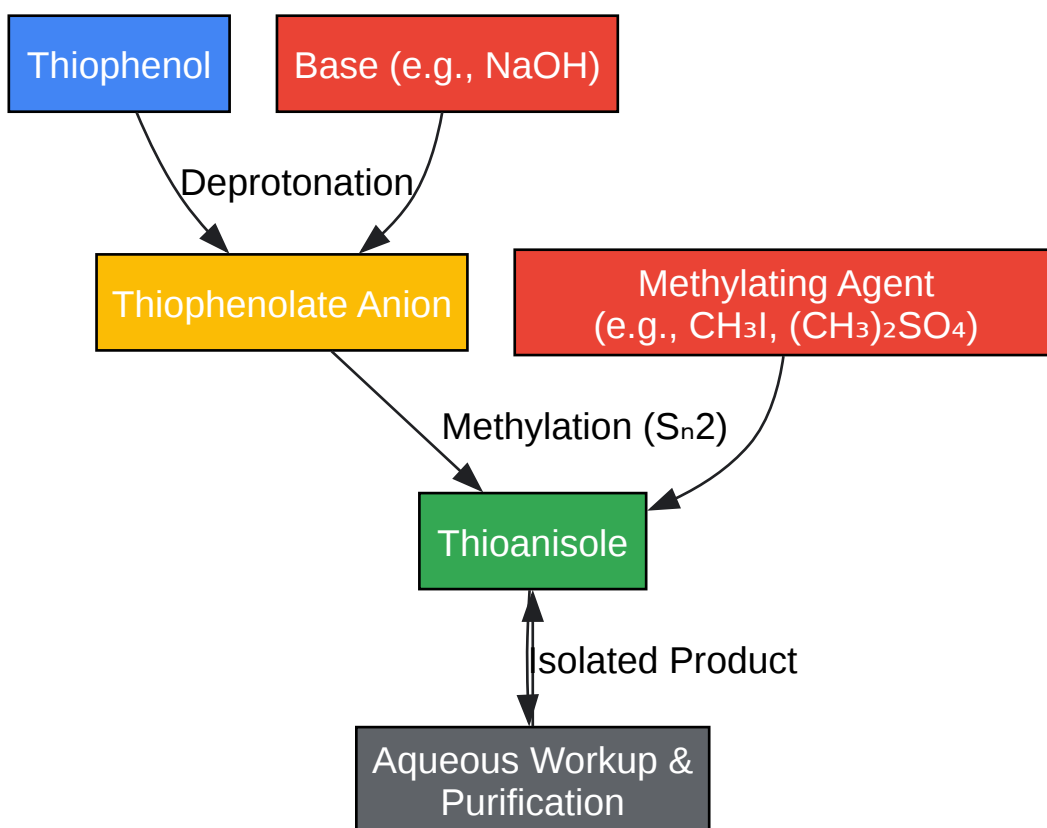
Property	Value	Reference
CAS Number	100-68-5	[1]
Molecular Formula	C ₇ H ₈ S	[1]
Molar Mass	124.21 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[1][2][3]
Odor	Strong, unpleasant, stench	[2][3][6]
Melting Point	-15 °C to -17 °C	[1][5][6]
Boiling Point	188 °C to 193 °C at 1013 hPa	[1][5][6]
Density	1.0533 - 1.057 g/cm ³ at 20 °C	[1][4][5]
Refractive Index (n _{20/D})	1.587	[4][7]
Flash Point	73 °C (163.4 °F)	[5]
Vapor Pressure	38.5 Pa at 20 °C	[5][7]
Water Solubility	<1 mg/L	[5][7]
LogP	2.9 at 25 °C	[7]

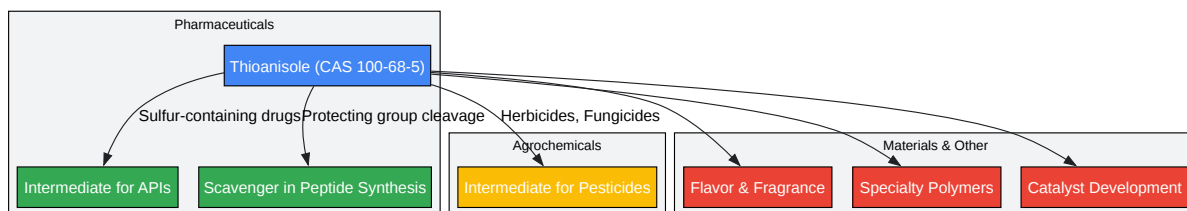
Synthesis of Thioanisole

Thioanisole is primarily synthesized through the methylation of thiophenol.[1] Various methylating agents can be employed, with common laboratory and industrial methods detailed below.

General Synthesis Workflow

The synthesis of **thioanisole** generally follows a two-step process involving the deprotonation of a thiol followed by nucleophilic substitution with a methylating agent.





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